

Performance comparison of sodium carbonate and MEA for CO₂ absorption.

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Compound of Interest

Compound Name: Sodium carbonate decahydrate

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An Objective Comparison of Sodium Carbonate and Monoethanolamine (MEA) for Carbon Dioxide Absorption

Introduction

The capture of carbon dioxide (CO₂) is a critical technology for mitigating greenhouse gas emissions. Among the various methods, chemical absorption is one of the most mature and widely implemented technologies, particularly for post-combustion capture from industrial flue gases. This guide provides a detailed performance comparison between two common chemical absorbents: an inorganic salt, sodium carbonate (Na₂CO₃), and an alkanolamine, monoethanolamine (MEA).

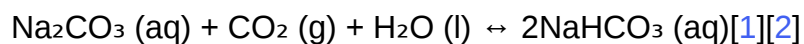
For decades, MEA has been considered the benchmark solvent for CO₂ capture due to its high reactivity. However, it suffers from significant drawbacks, including high energy consumption for regeneration and solvent degradation. Sodium carbonate, a low-cost and stable alternative, presents a different set of performance characteristics. This document aims to provide researchers, scientists, and drug development professionals with an objective comparison based on experimental data, detailing the reaction mechanisms, performance metrics, and standard experimental protocols for evaluating these two absorbents.

Chemical Reaction Mechanisms

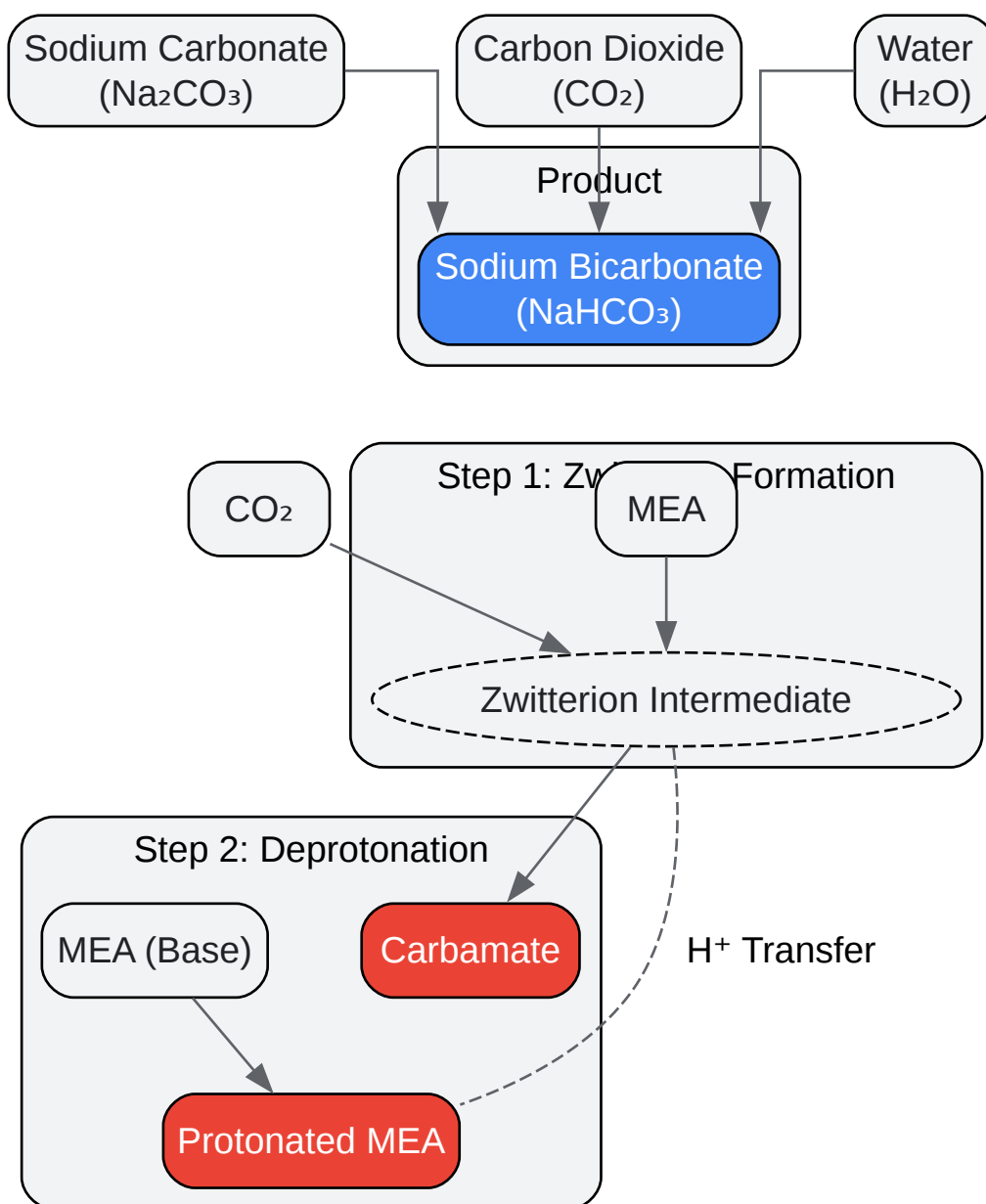
The way in which each solvent captures CO₂ is fundamentally different, influencing their overall performance characteristics.

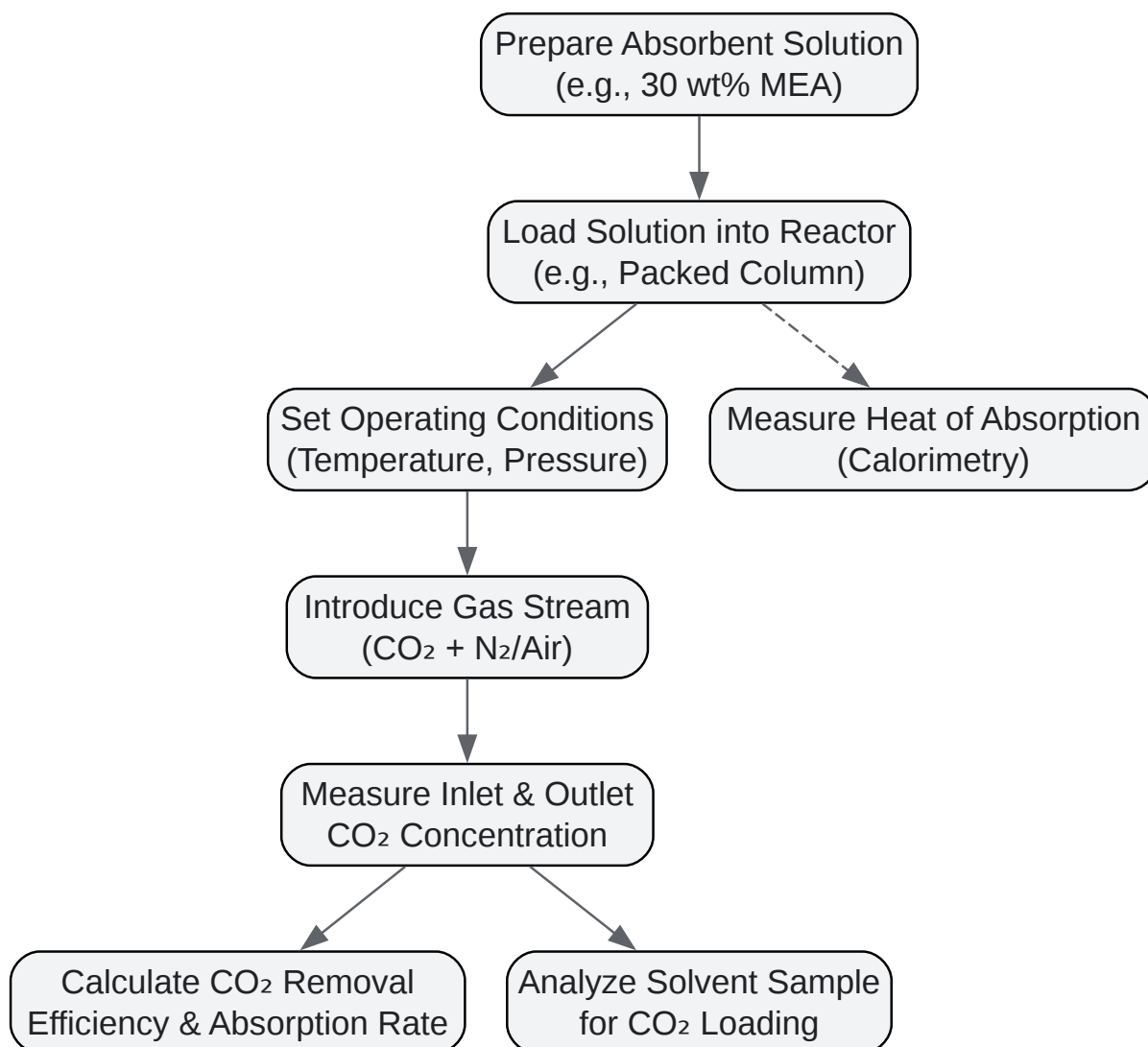
Sodium Carbonate (Na₂CO₃)

The absorption of CO₂ by aqueous sodium carbonate solutions involves the reaction of CO₂ with water and the carbonate ion to form bicarbonate. The primary reaction pathway involves the reaction of CO₂ with hydroxide ions (OH⁻) to form bicarbonate (HCO₃⁻). The overall reaction is as follows:



This reaction is exothermic and reversible. The regeneration of the sodium carbonate solution is typically achieved by heating the sodium bicarbonate solution, which reverses the reaction and releases the captured CO₂.^[1]





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